

5-Bromo-2-fluorobenzaldehyde safety data sheet (SDS) and hazards

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzaldehyde

Cat. No.: B134332

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An In-depth Technical Guide to the Safety and Hazards of **5-Bromo-2-fluorobenzaldehyde**

This guide provides comprehensive safety, hazard, and handling information for **5-Bromo-2-fluorobenzaldehyde** (CAS No: 93777-26-5), intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document summarizes key data from safety data sheets and chemical databases to ensure safe laboratory practices.

Chemical and Physical Properties

5-Bromo-2-fluorobenzaldehyde is an aromatic compound utilized as a building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its physical and chemical properties are essential for understanding its behavior and for safe handling.

Property	Value	Citation(s)
Molecular Formula	C ₇ H ₄ BrFO	[1][2][3]
Molecular Weight	203.01 g/mol	[1][2][3]
Appearance	White or colorless to light yellow powder, lump, or clear liquid.	[1][4][5]
Melting Point	23 °C to 62 °C (range varies by source)	[1][5][6]
Boiling Point	230 °C (literature value)	[1][3][4][5]
Density	1.71 g/mL at 25 °C (literature value)	[1][3][6]
Flash Point	109.4 °C / 228.9 °F (closed cup)	[5]
Water Solubility	Insoluble	[5][7]
Storage Temperature	2-8°C	[1][3][5][6]
Refractive Index	n _{20/D} 1.57 (literature value)	[3][4][6]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Bromo-2-fluorobenzaldehyde** is classified as a hazardous substance. The primary hazards are related to irritation.[2][8]

Hazard Class	Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2	H319
Specific Target Organ Toxicity (Single Exposure)	3	H335

Signal Word: Warning[2][5][8]

Hazard Pictogram:

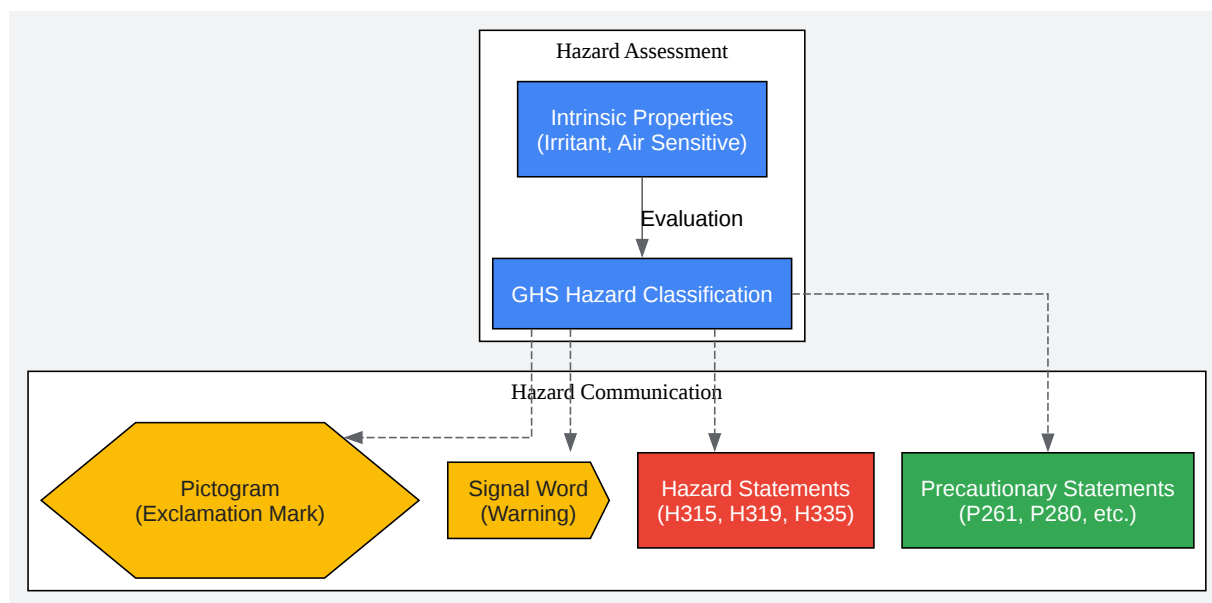
- Exclamation Mark

Hazard Statements (H-Statements):

- H315: Causes skin irritation.[2][5][8][9]
- H319: Causes serious eye irritation.[2][5][8][9]
- H335: May cause respiratory irritation.[2][5][8][9]

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the safety data sheets, including:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][6][8][9]
- P264: Wash skin thoroughly after handling.[6][8][9]
- P271: Use only outdoors or in a well-ventilated area.[5][6][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][8][9]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[7][8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][8][9]
- P405: Store locked up.[5][8][9]
- P501: Dispose of contents/container to an approved waste disposal plant.[7][8][10]



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GHS Hazard Communication Workflow

Experimental Protocols & Toxicological Information

Detailed toxicological studies for **5-Bromo-2-fluorobenzaldehyde** are not extensively published.[7] The hazard classifications are primarily based on aggregated data from notifications submitted by companies to regulatory bodies like the European Chemicals Agency (ECHA).[2]

Summary of Toxicological Effects:

- Acute Toxicity: No acute toxicity data is available.[10]

- Skin Irritation: Classified as a skin irritant (Category 2). Contact may cause inflammation, itching, scaling, or reddening.[8][11]
- Eye Irritation: Classified as a serious eye irritant (Category 2). Contact can lead to redness, pain, and watering.[8][11]
- Respiratory Irritation: May cause respiratory tract irritation (STOT SE, Category 3).[2][8]
Inhalation of vapors or dust should be avoided.[11]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data is available to classify the substance for these long-term effects.[10][12]

Due to the absence of specific experimental studies in the provided results, detailed methodologies for toxicological assessments cannot be cited.

Safe Handling and Exposure Controls

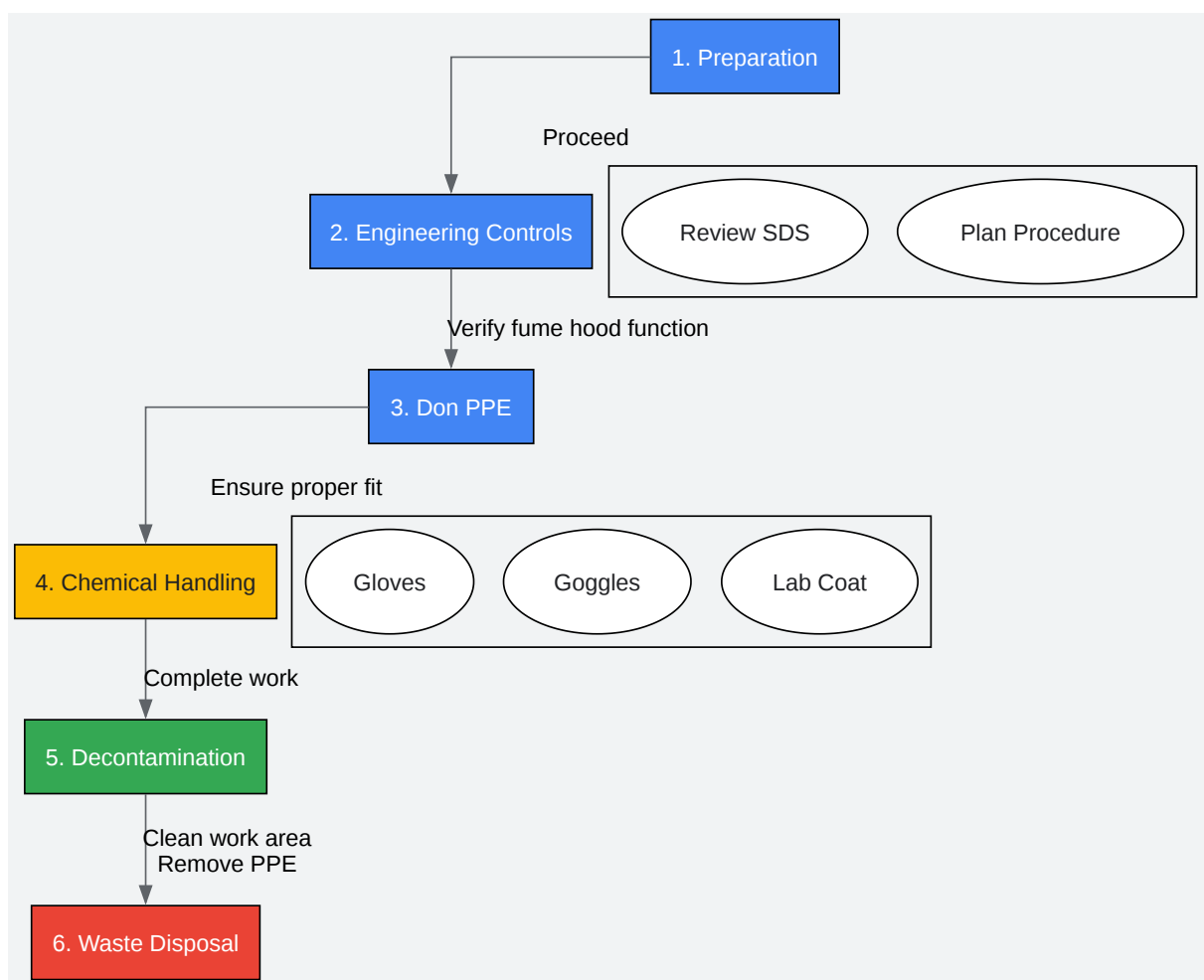
Proper handling procedures are critical to minimize risk. This involves a combination of engineering controls, personal protective equipment, and safe work practices.

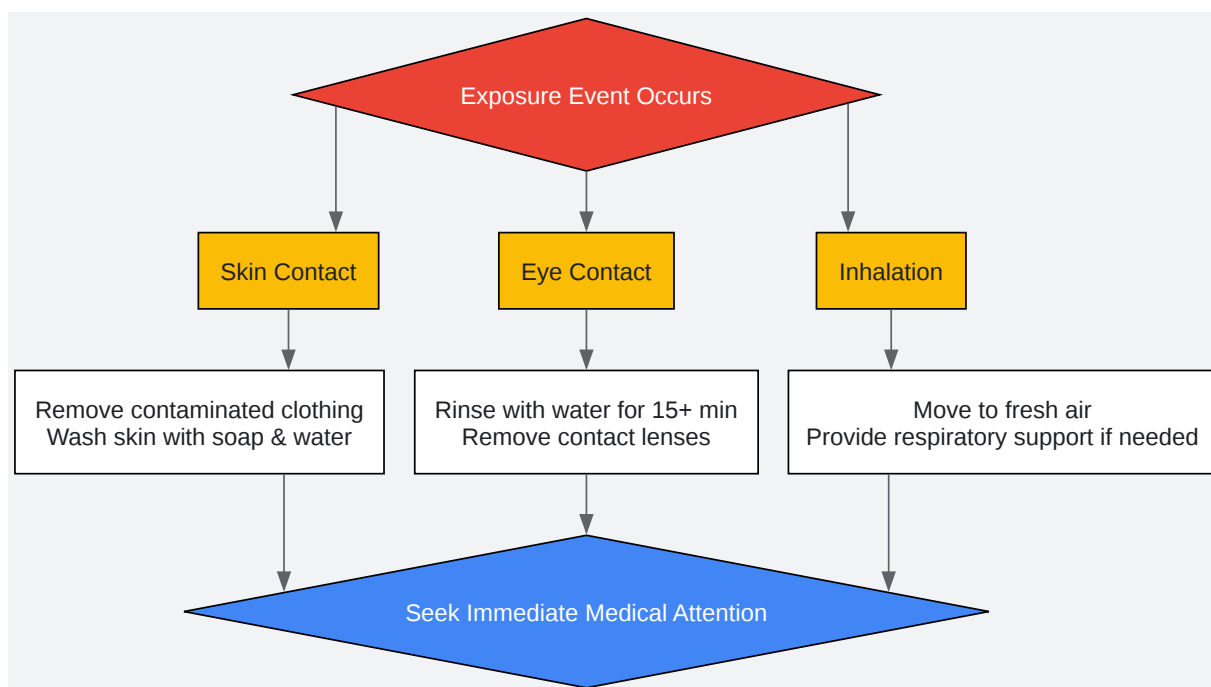
Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[5][7]
- Eyewash stations and safety showers must be readily accessible near the workstation.[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133 standards.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[7]
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSH/MSHA-approved respirator (such as a type N95 dust mask).





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